

Technical Support Center: 5-Bromopyrimidine-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromopyrimidine-2-carbonitrile

Cat. No.: B1268970

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This guide provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **5-Bromopyrimidine-2-carbonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Bromopyrimidine-2-carbonitrile**?

A1: It is recommended to store **5-Bromopyrimidine-2-carbonitrile** in a cool, dry, and well-ventilated area.^{[1][2][3][4]} Keep the container tightly sealed to prevent moisture absorption and contamination.^{[1][2][3][4]} Some sources suggest storage at room temperature.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **5-Bromopyrimidine-2-carbonitrile**, it is essential to wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile rubber), safety glasses with side-shields or goggles, and a lab coat. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

Q3: Is **5-Bromopyrimidine-2-carbonitrile** soluble in water?

A3: **5-Bromopyrimidine-2-carbonitrile** is slightly soluble in water.^{[5][6]} It is soluble in some organic solvents like dichloromethane and chloroform.^{[3][4]}

Q4: What are the primary hazards associated with **5-Bromopyrimidine-2-carbonitrile**?

A4: This compound is hazardous. Key hazards include skin irritation, serious eye irritation, and potential respiratory irritation if inhaled. It may also be harmful if swallowed.

Q5: What should I do in case of a spill?

A5: In case of a spill, you should first ensure the area is well-ventilated and eliminate any sources of ignition.^[1] Wearing appropriate PPE, clean up the spill immediately.^[2] Use dry clean-up procedures and avoid generating dust.^[2] Collect the spilled material in a sealed, labeled container for proper disposal.^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Sample Degradation	Improper storage (exposure to moisture, air, or light)	Store in a tightly sealed container in a cool, dry, and dark place. ^{[1][3][4]} Consider storing under an inert atmosphere (e.g., argon or nitrogen).
Contamination	Use clean spatulas and equipment when handling. Avoid introducing impurities into the storage container.	
Inconsistent Experimental Results	Inaccurate weighing due to static electricity	Use an anti-static gun or ionizer when weighing the compound.
Incomplete dissolution	Ensure the compound is fully dissolved in the chosen solvent. Sonication may aid dissolution.	
Difficulty in Handling (static solid)	Static electricity on the solid powder	Handle the compound in an environment with controlled humidity. Use anti-static tools.
Caking or Clumping of the Solid	Moisture absorption	Ensure the storage container is tightly sealed and stored in a dry environment. ^{[3][4]} If clumping occurs, the material may need to be gently broken up in a dry environment before use.

Experimental Protocols

Safe Handling Protocol:

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Have a designated and well-ventilated workspace, such as a chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles.
- **Weighing:** To minimize dust generation, weigh the compound carefully. Use a balance with a draft shield.
- **Transfer:** Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust clouds.
- **After Handling:** Wash hands thoroughly with soap and water after handling the compound. Clean the work area and any equipment used.
- **Storage:** Securely close the container and return it to the designated storage location.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

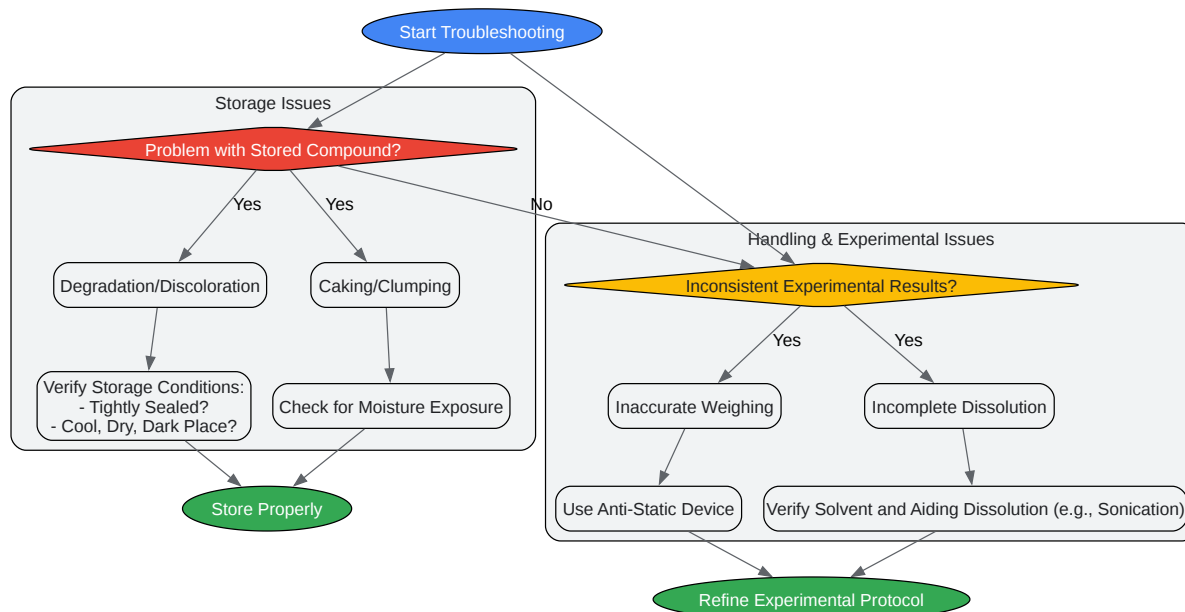
First Aid Measures:

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)[\[7\]](#)
- **In Case of Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)[\[7\]](#)
- **In Case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)
- **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Data and Properties

Property	Value	Source
Molecular Formula	$C_5H_2BrN_3$	[4] [6]
Molecular Weight	183.99 g/mol	[4] [6]
Appearance	White to off-white or light yellow solid	[3] [4]
Melting Point	115-121 °C	[8]
Boiling Point	317.7 °C at 760 mmHg	[8]
Solubility in Water	Slightly soluble	[5] [6]
Solubility in Organic Solvents	Soluble in dichloromethane and chloroform	[3] [4]

Logical Workflow for Troubleshooting



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Caption: Troubleshooting workflow for storage and handling issues.

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- To cite this document: BenchChem. [Technical Support Center: 5-Bromopyrimidine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268970#storage-and-handling-of-5-bromopyrimidine-2-carbonitrile]

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